

Synthesis Route and Chemical Background

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Compound Focus: Ambazone

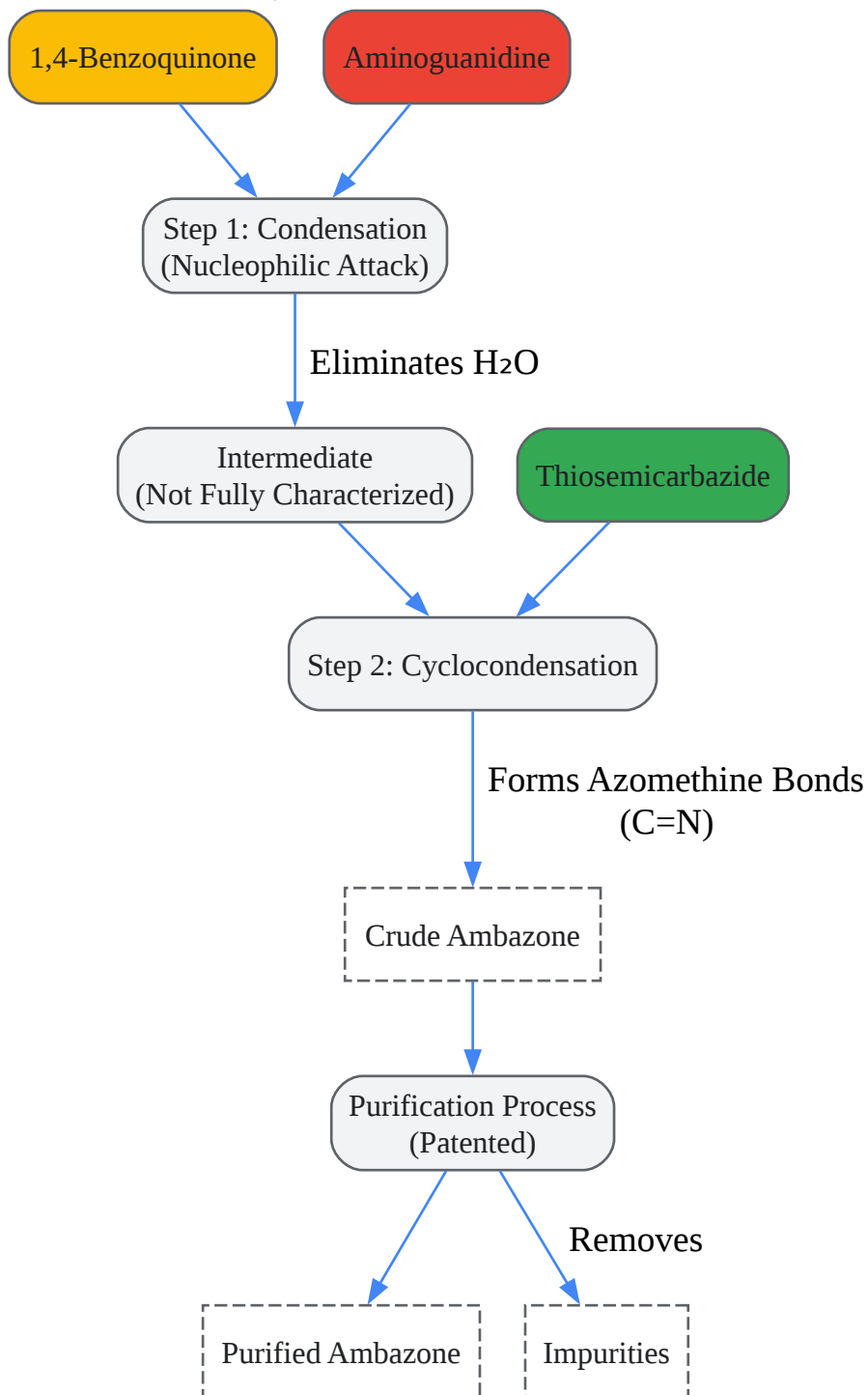
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Cat. No.: S518327

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Ambazone is synthesized via a condensation reaction. The general synthesis route and the structural characteristics of the final molecule are detailed below.

Ambazone Synthesis and Purification Workflow



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*Synthesis and purification workflow for **Ambazone** [1] [2] [3]*

General Synthesis Route [1] [3]: **Ambazone** is typically obtained in a two-step synthetic method, starting from 1,4-benzoquinone. The process involves sequential reactions with aminoguanidine and thiosemicarbazide. The final structure contains hydrazone moieties, which are a class of hydrazones characterized by the $-CONH-N=CH-$ formation [4].

Purification Patent and Technical Challenges

A significant technical challenge in **Ambazone** production is obtaining a high-purity, pharmaceutical-grade material, as the synthesis results in several by-products and impurities [2] [3].

Key Patent: Purification Process (WO2005028431A1) [2]

Aspect	Details
Title	Process for the purification of 1,4-benzoquinone guanylhydrazone thiosemicarbazone (ambazone)
Key Problem	Crude Ambazone contains problematic impurities that are difficult to remove.
Identified Impurities	1,4-Benzoquinone guanylhydrazone; 1,4-benzoquinone bis-guanylhydrazone; 1,4-benzoquinone guanylsemicarbazone; elemental sulfur.
Core Purification Method	A two-step process involving maceration and recrystallization.
Step 1: Maceration	Crude Ambazone is macerated with a non-polar solvent (e.g., toluene, benzene, o-xylene, n-hexane).
Step 2: Recrystallization	The solid from Step 1 is recrystallized from a polar aprotic solvent (e.g., N,N-Dimethylformamide - DMF) or an aliphatic alcohol.
Goal	To obtain Ambazone with sufficient purity for use as an Active Pharmaceutical Ingredient (API).

Searching for Deeper Patent Information

For a more comprehensive patent analysis, I suggest you conduct a targeted search using the following official databases. The original synthesis patent was filed in the 1950s, so more recent documents will focus on improvements in purification or formulation [1].

- **Google Patents:** Useful for a broad, user-friendly search. You can use the patent number **WO2005028431A1** as a starting point for related citations and classifications [2].
- **USPTO Patent Public Search:** For searching U.S. patents and applications specifically [5] [6].
- **Other International Offices:** The European Patent Office (esp@cenet), the World Intellectual Property Organization (WIPO), and the Japan Patent Office provide free access to their databases [5].

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References

1. Ambazone [en.wikipedia.org]
2. Process for the purification of 1,4-benzoquinone ... [patents.google.com]
3. Ambazone [wikidoc.org]
4. An Insight into Fluorinated Imines and Hydrazones as ... [pmc.ncbi.nlm.nih.gov]
5. Search for patents | USPTO [uspto.gov]
6. Patent Public Search [uspto.gov]

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